

Application Note: Characterization of Methyl Perfluorooctanoate using ^{19}F NMR Spectroscopy

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Compound of Interest

Compound Name: Methyl perfluorooctanoate

Cat. No.: B1580906

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Introduction

Methyl perfluorooctanoate is a per- and polyfluoroalkyl substance (PFAS) of interest in various fields, including environmental science and materials research. Due to the unique properties of the fluorine-19 nucleus, such as its 100% natural abundance and high gyromagnetic ratio, ^{19}F Nuclear Magnetic Resonance (NMR) spectroscopy is an exceptionally powerful and sensitive technique for the structural elucidation and quantification of fluorinated compounds.^{[1][2]} This application note provides a detailed protocol for the characterization of **methyl perfluorooctanoate** using ^{19}F NMR spectroscopy.

Structural Information and Expected ^{19}F NMR Spectrum

The structure of **methyl perfluorooctanoate**, $\text{CF}_3(\text{CF}_2)_6\text{COOCH}_3$, contains seven distinct fluorine environments. Each of these environments will give rise to a unique signal in the ^{19}F NMR spectrum. The chemical shifts are influenced by the electronic environment of each fluorine nucleus. The CF_3 group at the terminus of the alkyl chain is expected to have a chemical shift around -81 ppm, while the CF_2 groups will resonate at different frequencies depending on their proximity to the electron-withdrawing ester group. The CF_2 group alpha to the carbonyl ($\text{CF}_2\text{-COO}$) is the most deshielded and will appear furthest downfield.

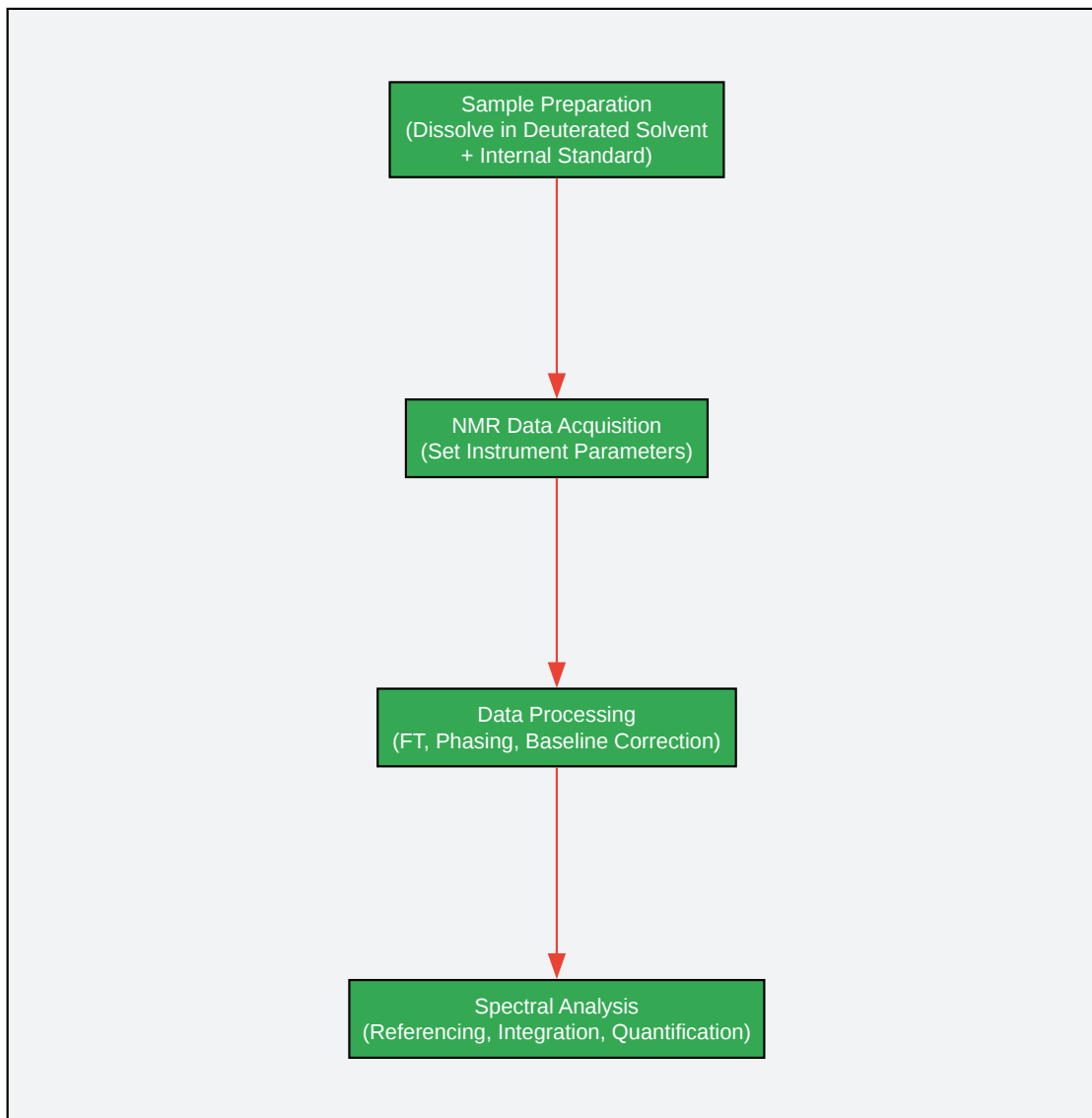
Due to the lack of a readily available public spectrum with detailed assignments for **methyl perfluorooctanoate**, the expected chemical shifts presented here are based on known values for perfluorooctanoic acid (PFOA) and general ranges for perfluorinated alkyl chains. The ester group's electronic effect is anticipated to be similar to that of a carboxylic acid.

Diagram of **Methyl Perfluorooctanoate** Structure and Fluorine Environments

Methyl Perfluorooctanoate Structure



19F NMR Experimental Workflow



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References

- 1. Fluorine-19 nuclear magnetic resonance spectroscopy - Wikipedia [en.wikipedia.org]
- 2. 19Flourine NMR [chem.ch.huji.ac.il]
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